

Essential Safety and Disposal Procedures for CGS35066

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Compound of Interest

Compound Name: CGS35066

Cat. No.: B15617009

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This document provides immediate, essential safety and logistical information for the proper handling and disposal of **CGS35066**, a potent endothelin-converting enzyme-1 (ECE-1) inhibitor. The following procedural guidance is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and environmental protection.

Chemical and Safety Data

CGS35066 is a white solid compound intended for laboratory research use only. While it is not classified as a hazardous substance, proper handling and disposal are crucial to maintain a safe research environment.

Property	Value
Chemical Name	(S)-3-(dibenzo[b,d]furan-3-yl)-2-((phosphonomethyl)amino)propanoic acid
CAS Number	261619-50-5
Molecular Formula	C ₁₆ H ₁₆ NO ₆ P
Molecular Weight	349.28 g/mol
Physical Appearance	White solid
Storage	Desiccate at room temperature
Hazard Classification	Not classified as a hazardous substance or mixture.

Experimental Protocols: Proper Disposal Procedure

The disposal of **CGS35066** should always be conducted in compliance with local, state, and federal regulations. The following is a step-by-step guide for its proper disposal.

Step 1: Personal Protective Equipment (PPE)

Before handling **CGS35066**, ensure you are wearing appropriate personal protective equipment:

- Safety glasses with side shields
- Chemical-resistant gloves (e.g., nitrile)
- A lab coat

Step 2: Waste Collection

- Collect waste **CGS35066**, including any contaminated materials (e.g., weighing paper, pipette tips), in a designated and clearly labeled waste container.

- The container should be made of a compatible material, be securely sealed, and stored in a well-ventilated area away from incompatible materials.

Step 3: Waste Segregation

- Do not mix **CGS35066** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

Step 4: Spillage and Cleanup

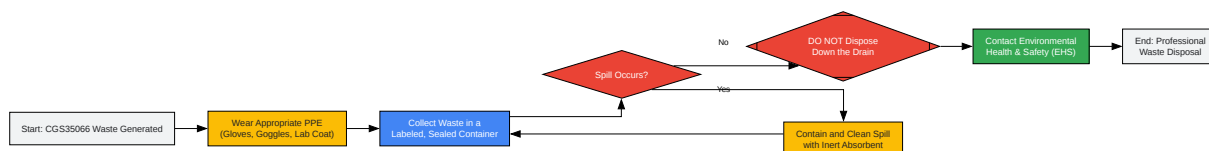
- In the event of a spill, prevent further leakage if it is safe to do so.^[1]
- Absorb any spilled material with an inert absorbent material (e.g., vermiculite, sand, or earth).
- Collect the absorbed material and place it in the designated waste container.
- Clean the spill area thoroughly with a suitable solvent and then with soap and water.

Step 5: Final Disposal

- Crucially, do not dispose of **CGS35066** down the drain.^[1]
- Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.^[1]
- Contact your institution's EHS office or a licensed professional waste disposal service to arrange for the collection and disposal of the **CGS35066** waste.

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **CGS35066**.



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Caption: Logical workflow for the safe disposal of **CGS35066**.

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References

- 1. cdn.kyberlife.com [cdn.kyberlife.com]
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